

propylcyclopentane organic synthesis solvent

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Compound Focus: Propylcyclopentane

CAS No.: 2040-96-2

Cat. No.: S793528

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Chemical Profile of Propylcyclopentane

Propylcyclopentane (CAS 2040-96-2) is a simple alicyclic hydrocarbon. The table below summarizes its key identifiers and physical-chemical properties compiled from multiple sources [1] [2] [3].

Property	Value / Description
CAS Number	2040-96-2 [1] [2] [3]
Molecular Formula	C ₈ H ₁₆ [1] [2] [3]
Molecular Weight	112.21 g/mol [1] [3] [4]
Common Synonyms	n-Propylcyclopentane; 1-Cyclopentylpropane [3] [4] [5]
Appearance	Clear, colorless, mobile liquid [2] [4]
Odor	Ether-like [2]
Boiling Point	130 - 131 °C [2] [3] [4]
Melting Point	-117.3 °C to -121.7 °C [2] [3] [4]
Density	0.776 - 0.78 g/cm ³ at 20°C [2] [3] [4]

Property	Value / Description
Flash Point	17.1 - 18 °C [3] [4]
Water Solubility	1.77 - 2.04 mg/L at 25°C [2] [4]
log K _{ow} (Octanol-Water Partition Coefficient)	3.63 - 4.38 [2] [3]
Vapor Pressure	11.9 - 12.3 mmHg at 25°C [2] [3] [4]
Henry's Law Constant	1.1 atm·m ³ /mol at 25°C [2] [4]

Safety and Handling Information

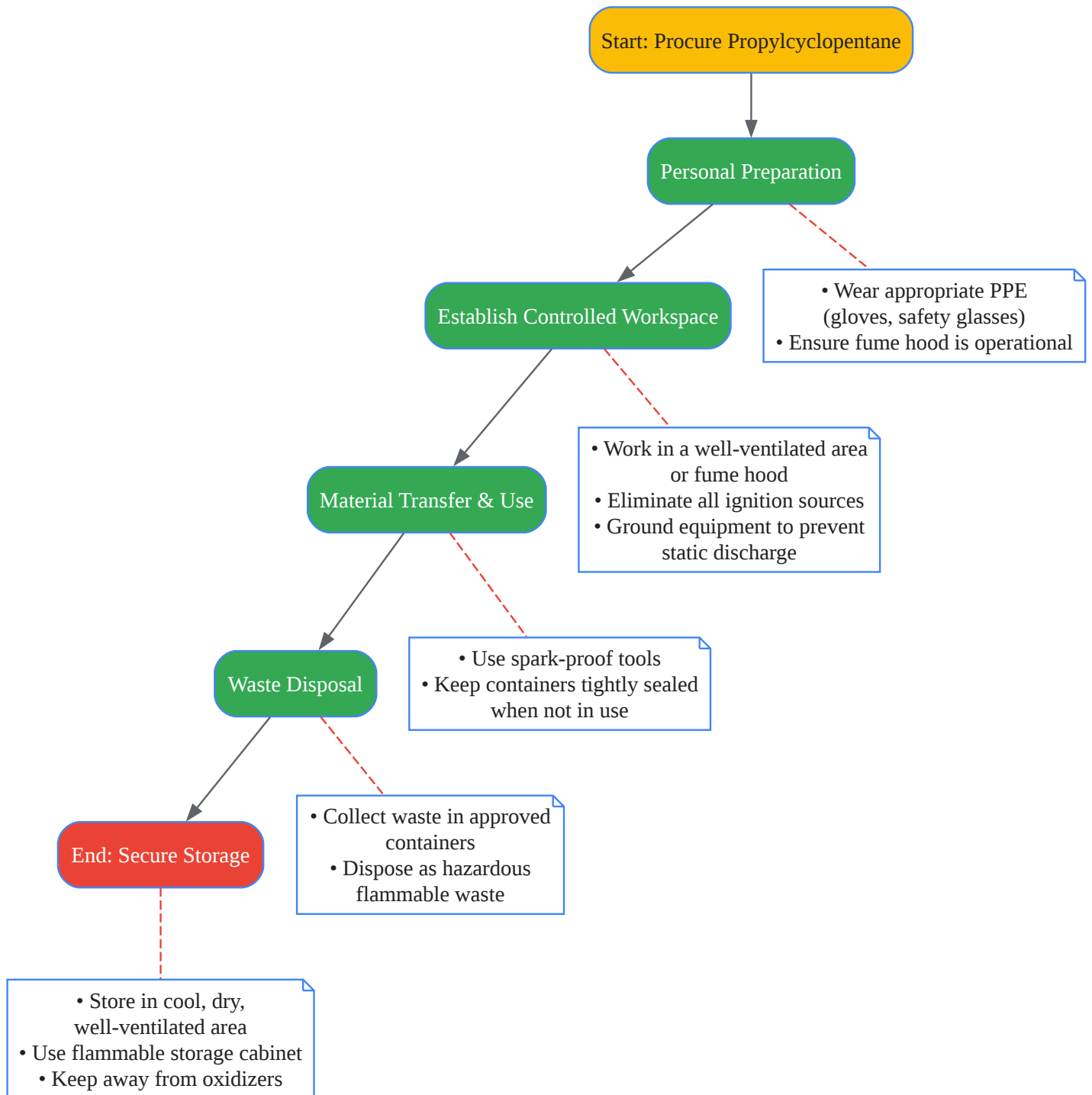
Proper handling of **propylcyclopentane** is critical due to its hazardous nature. The following table outlines key safety information [3] [4].

Aspect	Details
Hazard Codes	F (Flammable), Xn (Harmful) [3] [4]

| **GHS Hazard Statements** | H225: Highly flammable liquid and vapor. H304: May be fatal if swallowed and enters airways. [4] | | **Safety Statements** | S16: Keep away from sources of ignition. S23: Do not breathe vapor. S62: If swallowed, do not induce vomiting; seek medical advice immediately. [3] | | **Flash Point** | 17.1 - 18 °C (Closed cup) [3] [4] | | **Transport Classification** | UN 3295, 3/PG 2 [3] [4] | | **Toxicity Data (Example)** | LCLo (inhalation, mouse): 50 gm/m³ EC50 (48-h, *Daphnia pulex*): 3,113 µg/L [3] [4] |

General Handling and Storage Protocol

While specific synthesis protocols are unavailable, the following workflow outlines essential safety and handling procedures based on its chemical properties.



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Potential Applications and Synthesis Context

The search results suggest several potential applications, though detailed methodologies are not provided:

- **Primary Use:** The chemical is identified as a component in **gasoline** and is used in **organic synthesis** [2] [4]. One source specifically mentions it as a constituent of "Gas-Phase organic carbon emissions from motor vehicle" [4].
- **Synthesis Reference:** A synthesis is referenced in *The Journal of Organic Chemistry* (1983), but the specific method is not detailed in the search results [4]. Another source discusses the synthesis of isomeric 2-methyl-2-n-**propylcyclopentane**-1,3-diols, which are related but more complex molecules [6].
- **Chemical Fate:** **Propylcyclopentane** is noted to undergo complete combustion to carbon dioxide and water and **will not hydrolyze** in water due to the lack of a hydrolyzable functional group [2] [4].

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References

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